

Application Notes and Protocols: AP1867

Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: AP1867

Cat. No.: B1665581

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These application notes provide detailed information on the solubility of **AP1867**, a synthetic ligand directed at the FKBP12(F36V) mutant, and protocols for the preparation of stock solutions. **AP1867** is a crucial component of the dTAG (degradation tag) system, a powerful chemical biology tool for inducing rapid and specific degradation of target proteins.^{[1][2]}

Quantitative Data Summary

The following tables summarize the solubility and recommended stock solution parameters for **AP1867**.

Table 1: Solubility of **AP1867**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	69.38 - 100	100 - 144.14	Ultrasonic treatment may be required. Use newly opened, hygroscopic DMSO for best results. ^[3]
Ethanol	69.38	100	-

Note: The molecular weight of **AP1867** is 693.79 g/mol . Batch-specific molecular weights may vary due to hydration.

Table 2: Stock Solution Preparation Examples

Desired Concentration	Mass of AP1867 (for 1 mL)	Volume of DMSO
1 mM	0.69 mg	1 mL
5 mM	3.47 mg	1 mL
10 mM	6.94 mg	1 mL
50 mM	34.69 mg	1 mL

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AP1867** Stock Solution in DMSO

Materials:

- **AP1867** solid
- Anhydrous/low-water content DMSO
- Sterile microcentrifuge tubes or vials
- Vortexer
- Sonicator (optional)

Procedure:

- Weigh out 6.94 mg of **AP1867** and place it into a sterile vial.
- Add 1 mL of high-quality DMSO to the vial.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.

- If precipitation is observed, sonicate the solution in a water bath for 5-10 minutes.^{[4][5]} Gentle warming can also be applied.
- Once the solid is completely dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[4][5]}

Protocol 2: Preparation of an In Vivo Working Solution

For animal studies, **AP1867** is often formulated in a vehicle containing a mixture of solvents to ensure solubility and biocompatibility. It is recommended to prepare these solutions fresh on the day of use.^{[4][5]}

Vehicle Composition: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline

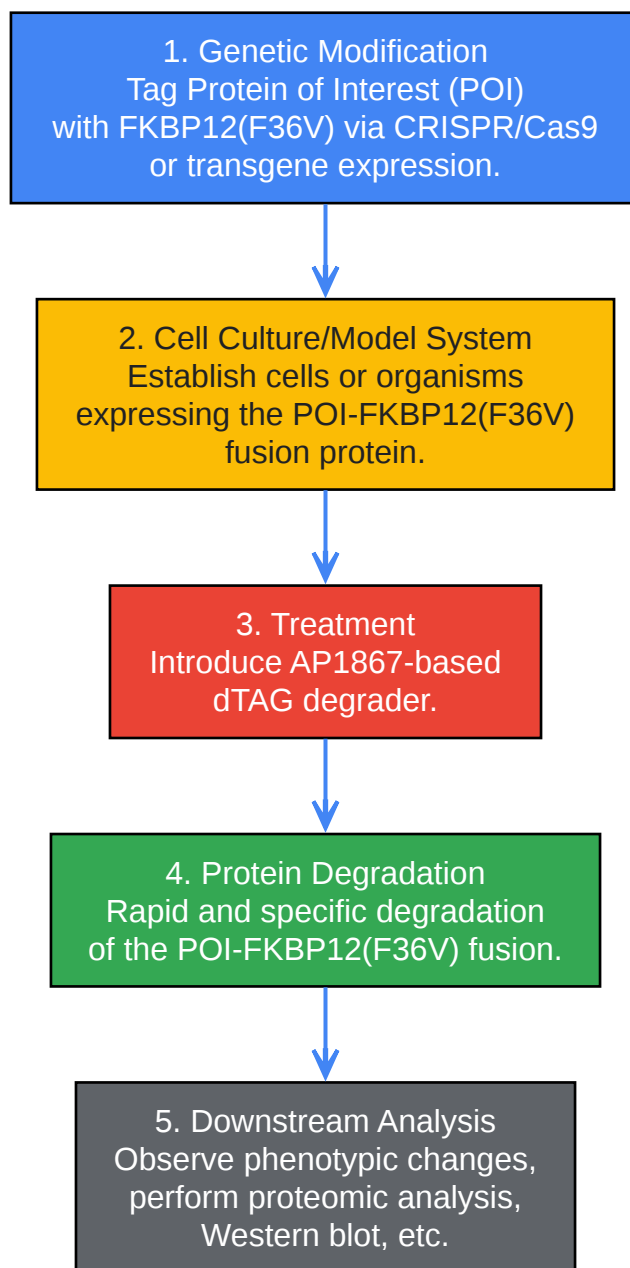
Procedure:

- Begin with a concentrated stock solution of **AP1867** in DMSO (e.g., 20.8 mg/mL).^[5]
- To prepare 1 mL of the final working solution, combine the components in the following order, ensuring the solution is mixed thoroughly after each addition:
 - Add 100 µL of the **AP1867** DMSO stock to 400 µL of PEG300. Mix well.
 - Add 50 µL of Tween-80 to the mixture. Mix well.
 - Add 450 µL of saline to bring the final volume to 1 mL. Mix until a clear solution is obtained.^{[4][5]}
- The final concentration in this example would be 2.08 mg/mL.^[5] Adjust the starting stock concentration as needed to achieve the desired final concentration.

Visualizations

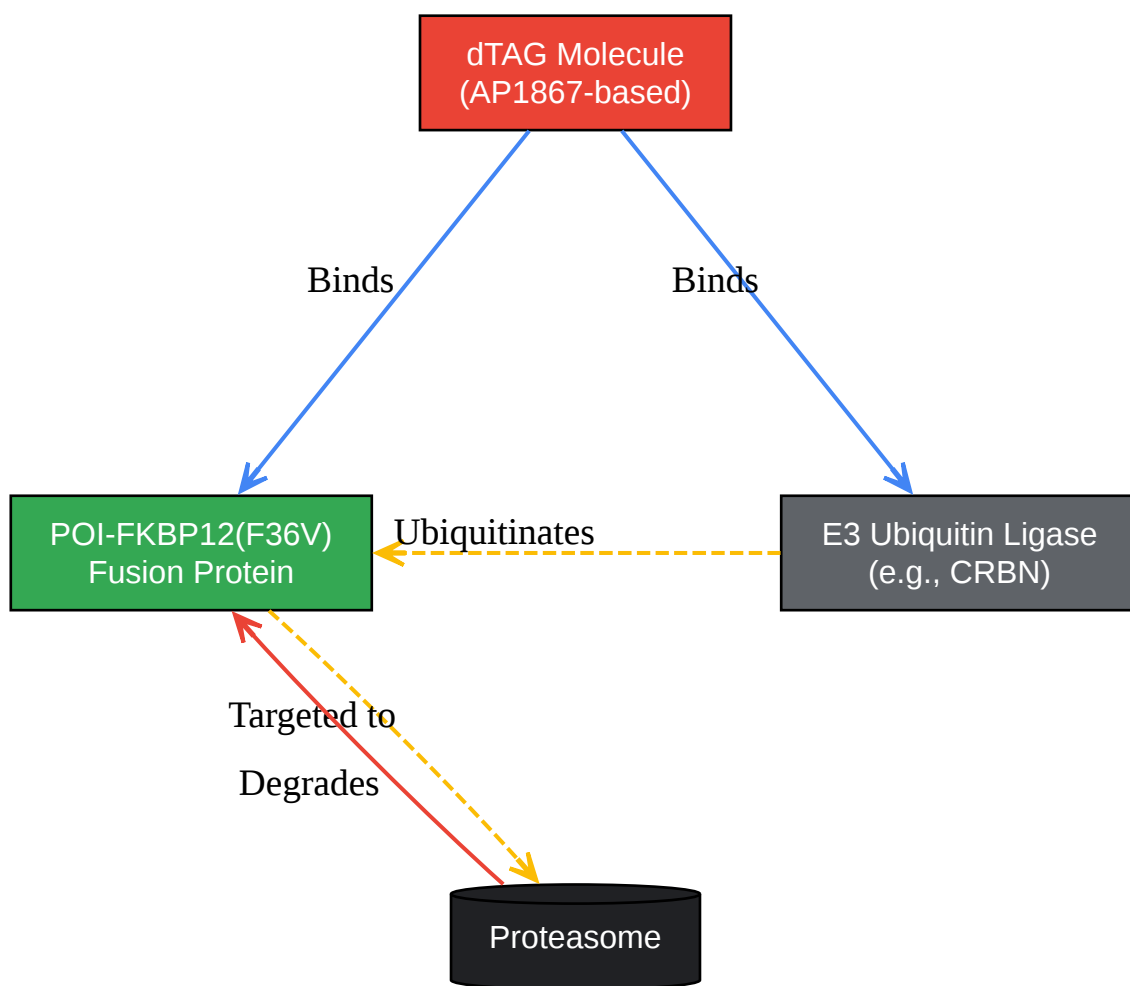
Below are diagrams illustrating the signaling pathway and experimental workflow related to **AP1867** and the dTAG system.

Caption: dTAG system mechanism of action.



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Caption: A typical experimental workflow using the dTAG system.



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Caption: Logical relationships of dTAG system components.

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